

Arachidyl Propionate: A Technical Guide to Safety and Toxicology

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Arachidyl propionate*

Cat. No.: *B1616117*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Abstract

Arachidyl propionate, the ester of arachidyl alcohol and propionic acid, is utilized in the cosmetics industry as a skin-conditioning agent and emollient. This technical guide provides a comprehensive overview of the available safety and toxicological data for **arachidyl propionate**. The information herein is compiled from peer-reviewed literature and regulatory assessments, with a focus on quantitative data, detailed experimental methodologies, and visual representations of testing protocols. The data indicates that **arachidyl propionate** is practically non-toxic orally and dermally, is not a skin or eye irritant, and does not induce skin sensitization. However, a notable data gap exists in the public domain regarding its genotoxic potential.

Chemical and Physical Properties

Arachidyl propionate is a soft, amber-colored, waxy solid with a slight characteristic odor. It is insoluble in water and soluble in mineral oil.[1]

Toxicological Data Summary

The following tables summarize the key quantitative toxicological data available for **arachidyl propionate**.

Table 1: Acute and Subchronic Toxicity

Test Type	Species	Route	Doses Tested	Results	Reference
Acute Oral Toxicity	Wistar Rats (male)	Oral intubation	10.4, 12.8, 16.0, 20.0 g/kg	LD50 > 20 g/kg. Mild diarrhea at the three highest doses. No deaths. Classified as practically non-toxic.	[1]
Acute Dermal Toxicity	New Zealand White Rabbits	Dermal	2.0 g/kg	No signs of toxicity, no deaths. Average weight gain of 0.4 kg over 14 days.	[1]
Subchronic Oral Toxicity	Sprague-Dawley Rats	Gavage	0.5, 1.25, or 2.5 g/kg/day (in corn oil) for 13 weeks (5 days/week)	No systemic toxicity attributed to arachidyl propionate. Foamy macrophages in the lungs of high-dose and control groups were attributed to the corn oil vehicle.	[1]

Table 2: Irritation Data

Test Type	Species	Methodology	Concentration	Results	Reference
Primary Dermal Irritation	New Zealand White Rabbits	Occlusive patch, abraded and intact skin, 24h exposure	Undiluted	Primary Irritation Index (PII) = 1.38 (Not a primary irritant)	[1]
Primary Dermal Irritation	Rabbits	Occlusive patch, abraded and intact skin	Undiluted	PII = 0.13 (Non-irritant)	[1]
Primary Dermal Irritation	Rabbits	Not specified	10% aqueous emulsion	PII = 0.0 (Non-irritant)	[1]
Ocular Irritation	New Zealand White Rabbits	0.1 ml instilled into the conjunctival sac	Warmed, undiluted	Ocular Irritation Index (OII): 3.83 at 1h, 1.50 at 24h, 0.00 at 48h. Classified as non-irritating.	[1]
Ocular Irritation	Rabbits	Not specified	Lipstick containing 7.0% arachidyl propionate	No reactions observed at 1 and 2 days post-instillation. Classified as non-irritating.	[1]

Table 3: Skin Sensitization Data

Test Type	Species	Methodology	Concentration	Results	Reference
Skin Sensitization	Guinea Pigs	Intradermal injections	Not specified	Not a skin sensitizer. No reactions during induction or challenge phases.	[1]
Human Repeat Insult Patch Test (HRIPT)	Humans (85 subjects)	Occlusive patch	Lipstick containing 7.0% arachidyl propionate	Not a sensitizer. No reactions during induction or challenge phases.	[1]
Human Repeat Insult Patch Test (HRIPT)	Humans (207 subjects)	Modified Draize-Shelanski-Jordan repeat insult patch test (occlusive)	Lip makeup containing 10% arachidyl propionate	Not a sensitizer. No reactions observed.	[1]

Experimental Protocols

The following sections detail the methodologies for the key toxicological studies cited. These descriptions are based on the available literature and standardized OECD guidelines.

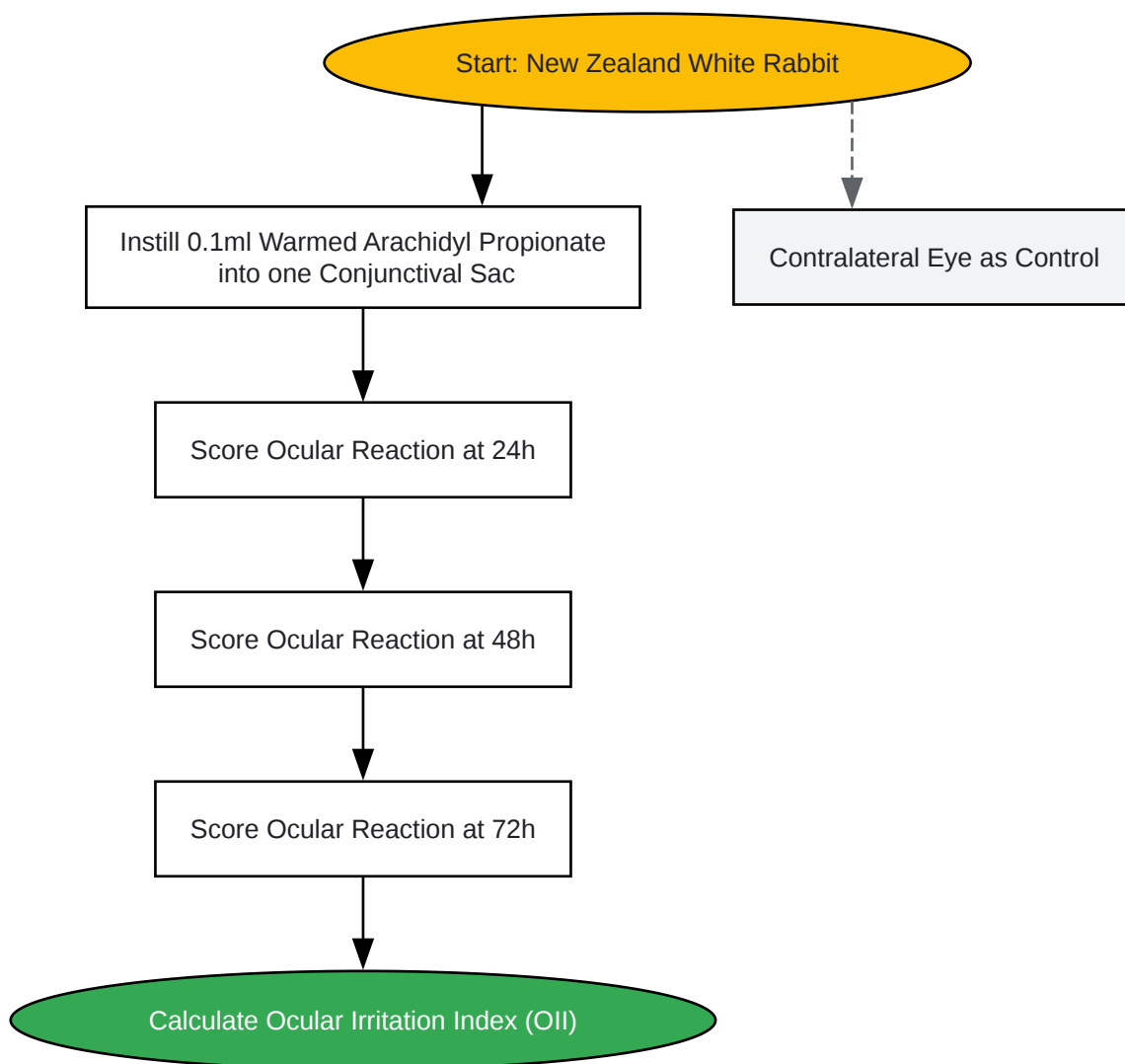
Acute Oral Toxicity

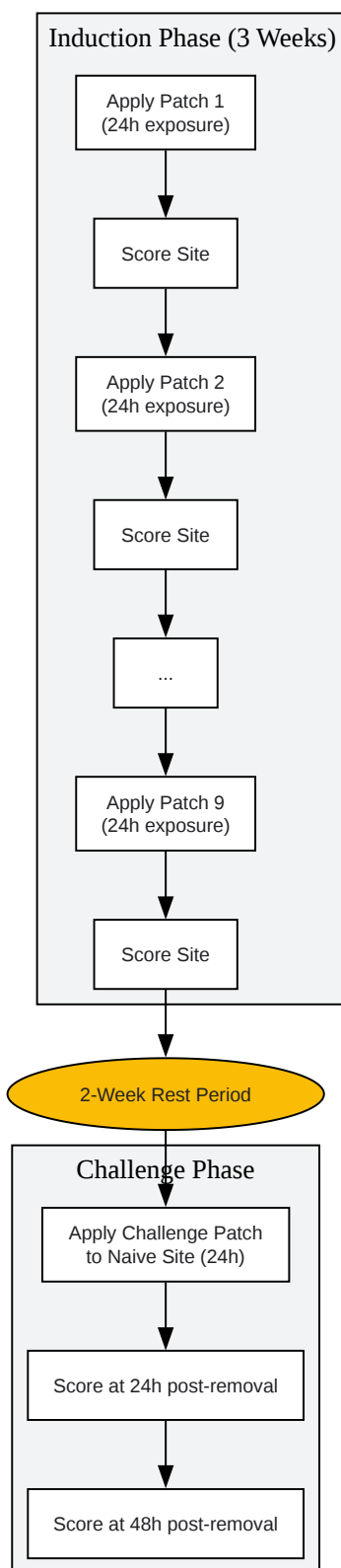
- Guideline: Based on practices similar to OECD Guideline 401.
- Test System: Male Wistar rats.

- Procedure: The test substance, **arachidyl propionate**, was administered by oral intubation at doses of 10.4, 12.8, 16.0, and 20.0 g/kg. The animals were observed for signs of toxicity and mortality.^[1]

Dermal Irritation (Rabbit)

- Guideline: The described method aligns with the principles of the Draize skin irritation test and OECD Guideline 404.
- Test System: New Zealand White rabbits.
- Procedure:
 - The backs of the rabbits were shaved. On one side of the spinal column, the skin was abraded, while the other side remained intact.
 - 0.5 g of undiluted **arachidyl propionate** was applied to gauze squares.
 - The patches were applied to both the abraded and intact skin and held in place with an occlusive dressing for 24 hours.
 - After 24 hours, the patches were removed.
 - The skin was observed for signs of erythema (redness) and edema (swelling) at 24 and 48 hours after patch removal.
 - The reactions were scored, and a Primary Irritation Index (PII) was calculated.^[1]





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- To cite this document: BenchChem. [Arachidyl Propionate: A Technical Guide to Safety and Toxicology]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1616117#arachidyl-propionate-safety-and-toxicology-data>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com